

Certificate of Analysis for (R)-2-Acetylthio-3phenylpropionic Acid reference standard

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Compound of Interest

(R)-2-Acetylthio-3-phenylpropionic
Acid

Cat. No.:

B024277

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A Comparative Guide to (R)-2-Acetylthio-3-phenylpropionic Acid Reference Standards

For researchers, scientists, and professionals in drug development, the quality and characterization of reference standards are paramount for accurate analytical measurements and regulatory compliance. This guide provides a comprehensive comparison of two hypothetical reference standards of **(R)-2-Acetylthio-3-phenylpropionic Acid**, a key intermediate in the synthesis of various pharmaceuticals. The data presented is illustrative, reflecting typical specifications found in a Certificate of Analysis (CoA) from reputable suppliers.

Data Presentation: A Side-by-Side Comparison

The following tables summarize the analytical data for two representative lots of **(R)-2-Acetylthio-3-phenylpropionic Acid** reference standards, designated as Supplier A and Supplier B.

Table 1: General Properties and Identification



Parameter	Supplier A	Supplier B
Product Name	(R)-2-Acetylthio-3- phenylpropionic Acid	(R)-2-Acetylthio-3- phenylpropionic Acid
Lot Number	A-202501	B-202502
CAS Number	57359-76-9	57359-76-9
Molecular Formula	C11H12O3S	C11H12O3S
Molecular Weight	224.28 g/mol	224.28 g/mol
Appearance	White to off-white crystalline powder	White crystalline powder
Solubility	Soluble in Methanol, Chloroform	Soluble in Methanol, Chloroform
Identification (¹H NMR)	Conforms to structure	Conforms to structure
Identification (Mass Spec)	Conforms to structure	Conforms to structure

Table 2: Purity and Impurity Profile

Parameter	Supplier A	Supplier B
Purity (HPLC)	99.8%	99.5%
Purity (Titration)	>99.5%	>99.0%
Individual Impurity (HPLC)	<0.1%	<0.2%
Total Impurities (HPLC)	0.2%	0.5%
Water Content (Karl Fischer)	0.15%	0.25%
Residual Solvents (GC-HS)	<0.1% (Methanol)	<0.2% (Ethanol)
Sulphated Ash	<0.1%	<0.1%

Experimental Protocols



Detailed methodologies are crucial for the replication and verification of analytical results. The following are representative protocols for the key experiments cited in the CoA comparison.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18, 4.6 mm x 250 mm, 5 μm particle size.
- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% Formic Acid).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- · Detection Wavelength: 220 nm.
- Injection Volume: 10 μL.
- Sample Preparation: Accurately weigh and dissolve the reference standard in the mobile phase to a final concentration of 1 mg/mL.

Proton Nuclear Magnetic Resonance (¹H NMR) for Identification

- Instrumentation: A 400 MHz NMR spectrometer.
- Solvent: Chloroform-d (CDCl₃).
- Concentration: Approximately 10 mg/mL.
- Parameters: Standard proton acquisition parameters. The resulting spectrum should be consistent with the known structure of (R)-2-Acetylthio-3-phenylpropionic Acid.

Mass Spectrometry (MS) for Identification

• Instrumentation: A mass spectrometer with an electrospray ionization (ESI) source.



- Mode: Negative ion mode is often suitable for carboxylic acids.
- Sample Preparation: The sample is introduced via direct infusion or from the HPLC eluent. The observed mass-to-charge ratio (m/z) should correspond to the molecular weight of the compound.

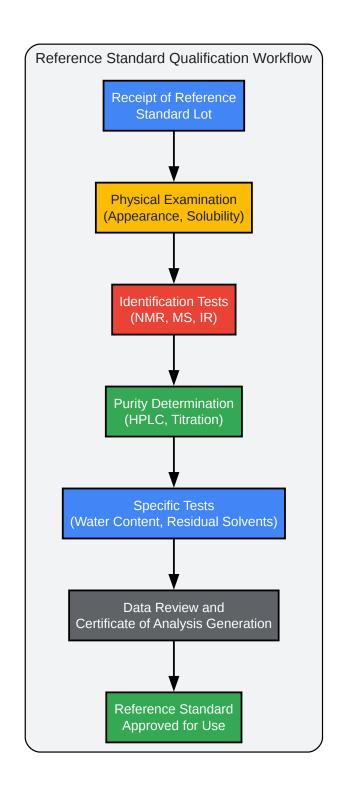
Karl Fischer Titration for Water Content

- Instrumentation: A coulometric Karl Fischer titrator.
- Method: A specified amount of the reference standard is introduced into the titration cell, and the water content is determined electrochemically.

Mandatory Visualizations

Diagrams are provided to illustrate key workflows and relationships in the analysis and comparison of reference standards.

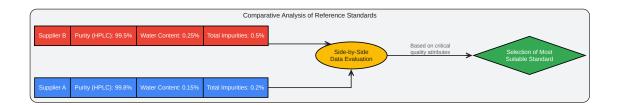




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Caption: Workflow for the qualification of a new reference standard lot.





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Caption: Logical flow for comparing and selecting a reference standard.

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